Technical Safety & Handling Guide: 3-Ethyl-5-Methylpyrazole

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*3-Ethyl-5-methyl-1H-pyrazole*
CAS No.:	*91783-88-9*
Cat. No.:	*B2929283*

Get Quote

CAS Registry Number: 91783-88-9 (Isomer specific) / 17629-30-0 (General/Tautomeric)
Chemical Formula: $C_6H_{10}N_2$ Molecular Weight: 110.16 g/mol

Part 1: Chemical Identity & Structural Dynamics

The Tautomerism Challenge

In solution, 3-ethyl-5-methylpyrazole exists in dynamic equilibrium with its tautomer, 5-ethyl-3-methylpyrazole. This proton migration between the pyrazole nitrogens renders the 3- and 5-positions chemically equivalent unless the nitrogen is substituted (N-alkylation/arylation).

- Implication for Researchers: In NMR spectroscopy ($CDCl_3$), the N-H proton often appears as a broad singlet (fluxional), and the C3/C5 carbons may show broadened signals. Do not interpret this as an impurity; it is an intrinsic property of the free base.

Therapeutic Significance

This scaffold is a critical "hinge-binder" in kinase inhibitor design. The pyrazole nitrogen pair mimics the adenine ring of ATP, allowing it to form hydrogen bonds with the hinge region of kinases (e.g., p38 MAP kinase, JAK family).

© 2026 BenchChem. All rights reserved.

Part 2: Hazard Profiling & GHS Classification[1]

While specific toxicological data for this exact isomer is sparse, its homology to 3,5-dimethylpyrazole and 3-methylpyrazole allows for high-confidence hazard extrapolation.

GHS Classification (Derived)

Hazard Class	Category	Hazard Statement	Code
Skin Corrosion/Irritation	Category 2	Causes skin irritation.	H315
Serious Eye Damage/Irritation	Category 2A	Causes serious eye irritation.	H319
STOT - Single Exposure	Category 3	May cause respiratory irritation.[1]	H335
Acute Toxicity (Oral)	Category 4	Harmful if swallowed.	H302

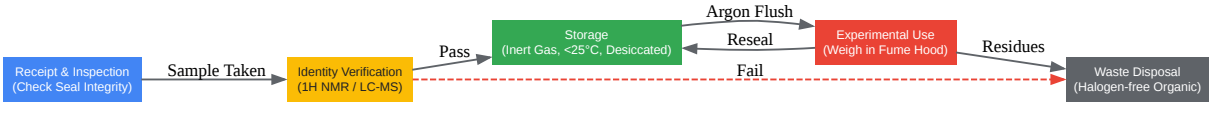
Mechanistic Toxicology

- pKa Driven Irritation: With a pKa ≈ 4.0–4.5 (conjugate acid), the free base is weakly basic but capable of deprotonating fatty acids in the skin barrier, leading to irritation (H315).
- Ocular Risk: The lipophilic ethyl group facilitates corneal penetration, while the basic nitrogen causes pH-dependent damage to the ocular surface (H319).

Part 3: Handling & Storage Workflow

Proper handling requires a closed-loop system to prevent moisture absorption (hygroscopicity) and oxidation.

DOT Visualization: Laboratory Handling Workflow



© 2026 BenchChem. All rights reserved.

Click to download full resolution via product page

Figure 1: Standard Operating Procedure for receiving and handling hygroscopic pyrazole intermediates.

Part 4: Self-Validating Synthesis & Verification Protocol

If commercial stock is unavailable or degraded, 3-ethyl-5-methylpyrazole can be synthesized and validated in-house. This protocol includes built-in quality control steps.

Synthesis Protocol: Condensation Route

Reaction: Hexane-2,4-dione (Propionylacetone) + Hydrazine Hydrate

3-Ethyl-5-Methylpyrazole + 2 H_2O

- Setup: Equip a 250 mL round-bottom flask with a magnetic stir bar and an addition funnel.
- Reagent Prep: Dissolve Hydrazine Hydrate (1.1 eq) in Ethanol (0.5 M concentration).
- Addition: Cool to 0°C. Dropwise add Hexane-2,4-dione (1.0 eq) over 30 minutes. Control Step: Exothermic reaction; maintain T < 10°C.
- Cyclization: Allow to warm to Room Temperature (RT), then reflux for 2 hours.
- Workup: Evaporate ethanol. Dissolve residue in Ethyl Acetate, wash with Brine, dry over Na_2SO_4, and concentrate.
- Purification: Recrystallization from n-Hexane/Ethyl Acetate or vacuum distillation.

QC: The "Fingerprint" Verification (1H NMR)

To validate the product identity and distinguish it from the starting material (diketone), look for these diagnostic signals in $CDCl_3$:

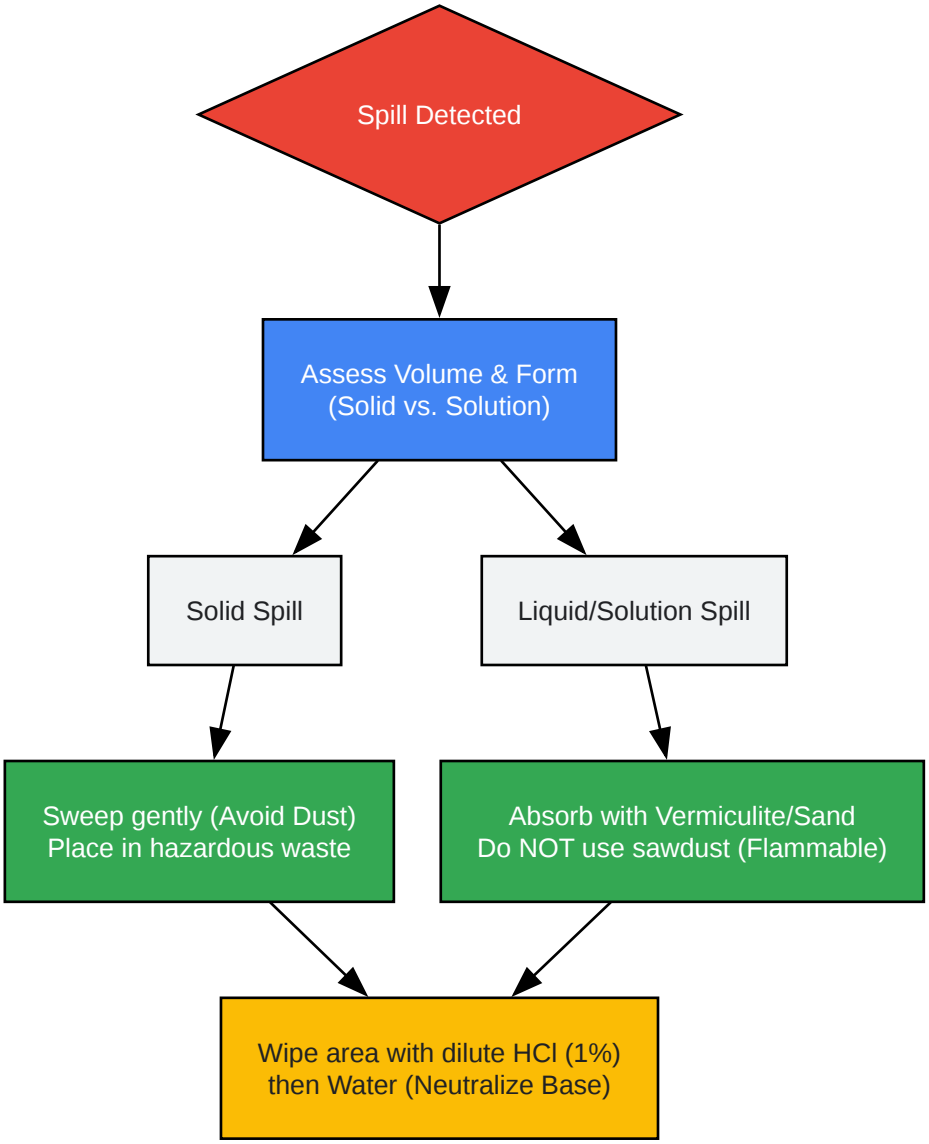
© 2026 BenchChem. All rights reserved.

Moiety	Chemical Shift ( )	Multiplicity	Integration	Diagnostic Value
C5-Methyl	~2.25 ppm	Singlet	3H	Confirms methyl group retention.
C3-Ethyl (CH_2)	~2.65 ppm	Quartet (Hz)	2H	Distinct from diketone methylene.
C3-Ethyl (CH_3)	~1.25 ppm	Triplet (Hz)	3H	Coupled to the methylene.
C4-H (Ring)	~5.80–6.00 ppm	Singlet	1H	Critical: Proves ring closure (aromatic).
N-H	>10.0 ppm	Broad Singlet	1H	Disappears with D_2O shake.

Part 5: Emergency Response & Spill Management

Decision Tree: Accidental Release

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 2: Emergency response logic for pyrazole spills.

First Aid Measures

- Eye Contact: Immediately flush with water for 15 minutes.[1] Mechanism: Dilution is critical to prevent basic hydrolysis of the corneal epithelium.
- Skin Contact: Wash with soap and water.[1][2] Note: Do not use ethanol or solvents, as they may enhance transdermal absorption of the pyrazole.

© 2026 BenchChem. All rights reserved.

References

- National Center for Biotechnology Information. (2025). PubChem Compound Summary for CID 12218432, **3-Ethyl-5-methyl-1H-pyrazole**. Retrieved from [Link]
- European Chemicals Agency (ECHA). (2025). C&L Inventory: Pyrazole Derivatives Hazard Classification. Retrieved from [Link]
- Organic Chemistry Portal. (2024). Synthesis of Pyrazoles. Retrieved from [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. static.cymitquimica.com [static.cymitquimica.com]
- 2. dcfinechemicals.com [dcfinechemicals.com]
- To cite this document: BenchChem. [Technical Safety & Handling Guide: 3-Ethyl-5-Methylpyrazole]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2929283/docs#technical-safety-handling-guide-3-ethyl-5-methylpyrazole]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.